

## CAS number 27460-02-2 physicochemical data

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### Compound of Interest

|                |                                         |
|----------------|-----------------------------------------|
| Compound Name: | Phosphoric acid, dodecyl diphenyl ester |
| CAS No.:       | 27460-02-2                              |
| Cat. No.:      | B1266123                                |

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An In-depth Technical Guide on the Physicochemical Properties of Alkyl Diphenyl Phosphate (CAS 27460-02-2)

This technical guide provides a comprehensive overview of the available physicochemical data for Alkyl diphenyl phosphate, identified by the CAS number 27460-02-2. The information is intended for researchers, scientists, and professionals in drug development and material science who require a detailed understanding of this compound's properties.

## Physicochemical Data

The quantitative physicochemical properties of Alkyl diphenyl phosphate are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties

| Property          | Value                            | Source |
|-------------------|----------------------------------|--------|
| Molecular Formula | C24H35O4P                        | [1][2] |
| Molecular Weight  | 418.51 g/mol                     | [2]    |
| Appearance        | Colorless oil/transparent liquid | [2][3] |
| Color (APHA)      | ≤ 100                            | [3]    |
| Density           | 1.062 g/cm <sup>3</sup>          | [4]    |
| Boiling Point     | 478.4°C at 760 mmHg              | [4]    |
| Flash Point       | 256.3°C                          | [4]    |
| Moisture          | ≤ 0.1%                           | [3]    |
| Acid Value        | ≤ 0.2%                           | [3]    |

Table 2: Solubility and Partition Coefficient

| Property   | Value                                      | Source |
|------------|--------------------------------------------|--------|
| Solubility | Chloroform (Slightly), Methanol (Slightly) | [2]    |
| XLogP3     | 8.7                                        | [1]    |

Table 3: Computed Properties

| Property                       | Value               | Source              |
|--------------------------------|---------------------|---------------------|
| Hydrogen Bond Donor Count      | 0                   | <a href="#">[1]</a> |
| Hydrogen Bond Acceptor Count   | 4                   | <a href="#">[1]</a> |
| Rotatable Bond Count           | 16                  | <a href="#">[1]</a> |
| Topological Polar Surface Area | 44.8 Å <sup>2</sup> | <a href="#">[1]</a> |
| Heavy Atom Count               | 29                  | <a href="#">[1]</a> |
| Complexity                     | 407                 | <a href="#">[1]</a> |

## Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of Alkyl diphenyl phosphate are not publicly available. However, the following are general methodologies that are typically employed for determining such properties for similar chemical substances.

### 1. Determination of Boiling Point:

The boiling point is determined using a standard method such as ASTM D1120. A sample of the substance is placed in a distillation flask connected to a condenser. A calibrated thermometer is positioned so that the bulb is in the vapor phase. The flask is heated, and the temperature at which the liquid boils and its vapor pressure equals the atmospheric pressure is recorded as the boiling point.

### 2. Determination of Density:

The density of a liquid can be determined using a pycnometer or a digital density meter. For the pycnometer method, a specific volume of the substance is accurately weighed at a controlled temperature. The density is then calculated by dividing the mass of the substance by its volume.

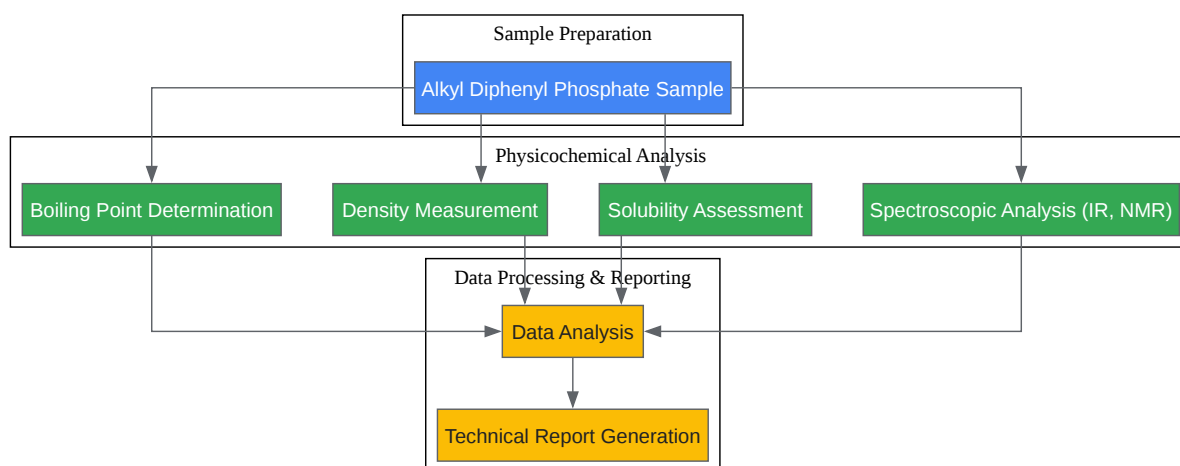
### 3. Determination of Solubility:

To determine solubility in various solvents, a known amount of the solvent is saturated with the solute (Alkyl diphenyl phosphate) at a specific temperature. The mixture is stirred or agitated for a prolonged period to ensure equilibrium is reached. The concentration of the dissolved solute is then measured using an appropriate analytical technique, such as spectroscopy or chromatography, to determine the solubility.

## Visualizations

### Experimental Workflow for Physicochemical Characterization

The following diagram illustrates a general workflow for the physicochemical characterization of a chemical substance like Alkyl diphenyl phosphate.

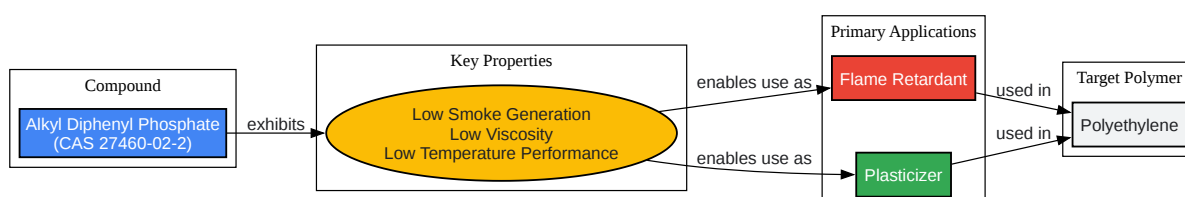


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A general workflow for physicochemical characterization.

### Logical Relationships of Applications

The diagram below illustrates the primary applications of Alkyl diphenyl phosphate as a flame retardant and plasticizer.



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Applications of Alkyl Diphenyl Phosphate.

## Safety and Handling

Alkyl diphenyl phosphate should be handled in a well-ventilated place.[5] Wear suitable protective clothing, gloves, and eye/face protection.[5][6] Avoid contact with skin and eyes.[5] In case of contact, wash the affected area with plenty of water.[6] Store the container tightly closed in a dry, cool, and well-ventilated place.[5]

Disclaimer: The information provided in this document is for research and informational purposes only. It is essential to consult the relevant Safety Data Sheet (SDS) before handling this chemical.

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## References

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